general description of 2',4'-Difluoroacetophenone

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Compound of Interest	
Compound Name:	*2',4'-Difluoroacetophenone*
CAS No.:	*364-83-0*
Cat. No.:	*B1293509*

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Technical Monograph: 2',4'-Difluoroacetophenone

CAS: 364-83-0 | Molecular Formula: $C_8H_6F_2O$ Primary Application: Pharmacophore precursor for Triazole Antifungals

Executive Summary

2',4'-Difluoroacetophenone is not merely a chemical building block; it is a privileged scaffold in medicinal chemistry. Its structural core—the 2,4-difluorophenyl moiety—serves as the lipophilic anchor for a generation of azole antifungals, including Fluconazole and Voriconazole.

This guide analyzes the compound beyond its physical properties, focusing on the why and how of its application. The strategic placement of fluorine atoms at the ortho and para positions confers metabolic resistance against cytochrome P450 oxidation while modulating the pKa of proximal functional groups, a critical factor in the bioavailability of the final drug candidates.

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Chemical Identity & Physicochemical Profile[1][2][3][4][5]

The physical state of **2',4'-Difluoroacetophenone** is often a point of confusion in literature due to its melting point hovering near standard room temperature. It typically presents as a liquid in warm climates and a low-melting crystalline solid in climate-controlled laboratories.

Property	Value	Technical Insight
Molecular Weight	156.13 g/mol	Optimal range for fragment-based drug design (<300 Da).
Physical State	Liquid / Low-Melting Solid	MP: ~22–24°C. Requires warm water bath for quantitative transfer if solidified.
Boiling Point	190–191°C	High boiling point allows for high-temperature derivatization without pressure vessels.
Density	1.265 g/mL	Denser than water; biphasic extractions will result in the organic layer being on the bottom (if using non-halogenated solvents like ether) or bottom (DCM).
Flash Point	66°C	Class IIIA Combustible Liquid.
Electronic Character	Electron-Deficient Ring	The two fluorine atoms exert a strong inductive withdrawing effect (-I), deactivating the ring toward further electrophilic substitution.

Synthetic Routes & Industrial Production[6][7]

The industrial synthesis of **2',4'-Difluoroacetophenone** is a study in regioselectivity. The primary challenge is directing the acetyl group to the 1-position while avoiding poly-acylation or

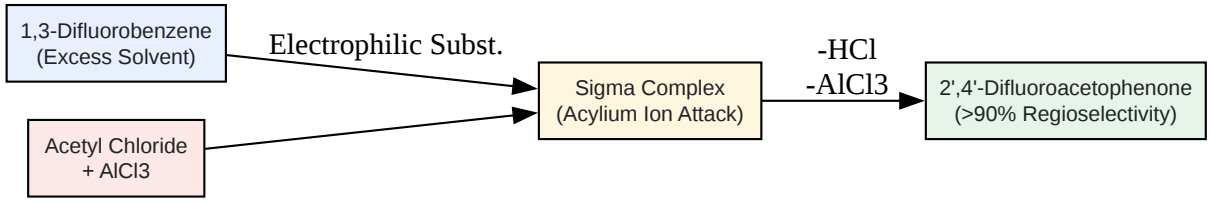
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substitution at the 6-position.

The Friedel-Crafts Acylation (Standard Industrial Route)

The most robust method involves the acylation of 1,3-difluorobenzene. Unlike standard Friedel-Crafts reactions using stoichiometric solvents (like nitrobenzene), modern process chemistry utilizes excess 1,3-difluorobenzene as both the reactant and the solvent.

- Regioselectivity: The fluorine atoms at positions 1 and 3 are ortho/para directors. However, steric hindrance and electronic repulsion make the position between the fluorines (C2) highly unfavorable. The C4 position (para to F1, ortho to F3) and C6 position (ortho to F1, para to F3) are electronically similar, but C4 is sterically preferred for the acetyl attack.



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Figure 1: Regioselective synthesis via Friedel-Crafts acylation. The use of excess substrate minimizes di-acylation by diluting the active acylium species.

Pharmaceutical Applications: The Azole Pathway

The 2,4-difluorophenyl group is not accidental. In the development of Fluconazole (Pfizer), researchers found that non-fluorinated analogs suffered from rapid metabolic degradation.

Metabolic Stability & Pharmacokinetics[1]

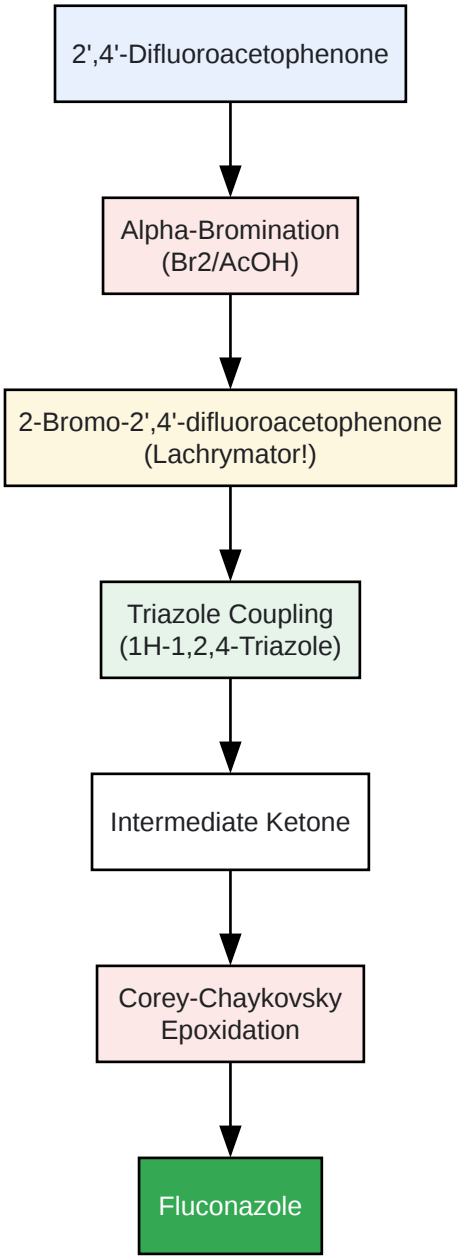
- Metabolic Blockade: The C-H bonds at the 2 and 4 positions of a phenyl ring are prime targets for oxidative metabolism (hydroxylation). Replacing these hydrogens with Fluorine (C-F bond energy ~116 kcal/mol vs C-H ~99 kcal/mol) effectively blocks these sites from Cytochrome P450 attack.

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- Lipophilicity: The fluorine substitution increases the logP, enhancing membrane permeability, which is crucial for treating systemic fungal infections (e.g., fungal meningitis).

Synthesis of Fluconazole

The **2',4'-difluoroacetophenone** is the "root" of the synthesis. It must first be activated at the alpha-position.[1]



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Figure 2: The critical role of the acetophenone precursor in the "Pfizer Route" to Fluconazole.

Experimental Protocol: Alpha-Bromination

Objective: Selective bromination of the alpha-carbon to generate 2-bromo-**2',4'-difluoroacetophenone**. Safety Critical: The product is a potent lachrymator (tear gas). All operations must occur in a high-efficiency fume hood.

Reagents & Stoichiometry

- Substrate: **2',4'-Difluoroacetophenone** (1.0 eq)
- Reagent: Bromine (Br_2) (1.05 eq)
- Solvent: Glacial Acetic Acid (AcOH) (5-10 volumes)
- Catalyst: Hydrobromic acid (HBr) (catalytic drops) or $AlCl_3$ (optional)

Step-by-Step Methodology

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, a pressure-equalizing addition funnel, and a reflux condenser connected to a caustic scrubber (NaOH trap) to neutralize HBr gas.
- Dissolution: Charge the flask with **2',4'-Difluoroacetophenone** and Glacial Acetic Acid. Stir until homogeneous. Note: If the starting material is solid, gentle warming (30°C) may be required.
- Catalysis: Add 2-3 drops of 48% HBr to initiate enolization. The reaction proceeds via the enol form of the ketone.
- Addition: Add the Bromine solution dropwise over 60 minutes at room temperature.
    - Visual Cue: The deep red color of bromine should dissipate rapidly upon contact with the solution, indicating active consumption. If color persists, pause addition and warm slightly to 40°C.

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- Quench: Once addition is complete, stir for an additional 30 minutes. Pour the mixture into ice-cold water (5x volume).
- Isolation: The product will precipitate as a solid (unlike the liquid starting material). Filter the solid.[2]
- Purification: Recrystallize from ethanol/water or hexane.
  - Target: White to off-white crystals.
  - MP Check: Product melts at ~109–111°C.

Troubleshooting & Validation

- Issue:Poly-bromination.
  - Cause: Excess bromine or high temperatures.
  - Fix: Strictly control temperature (<30°C) and stoichiometry.
- Issue:No Reaction (Bromine color persists).
  - Cause: Failure to enolize.
  - Fix: Add $AlCl_3$ catalyst or increase temperature to 50°C.

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